

# A Comprehensive Technical Guide to the Safe Handling of Fmoc-Arg-OH

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## Compound of Interest

Compound Name: Fmoc-Arg-OH

Cat. No.: B557077

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for N $\alpha$ -(9-Fluorenylmethoxycarbonyl)-L-arginine (**Fmoc-Arg-OH**). The information is compiled to ensure safe laboratory practices for professionals involved in peptide synthesis and other research applications. While generally not classified as a hazardous substance, adherence to good laboratory practice is essential due to the potential for irritation and the lack of comprehensive toxicological data.<sup>[1][2]</sup>

## Chemical and Physical Properties

**Fmoc-Arg-OH** is a white solid commonly used in solid-phase peptide synthesis.<sup>[1][3]</sup>

Understanding its physical properties is the first step in safe handling.

Property	Value	Source
CAS Number	91000-69-0	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>21</sub> H <sub>24</sub> N <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	396.44 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[1]</a>
Melting Point	145-150 °C	<a href="#">[3]</a>
Solubility	Slightly soluble in water. Soluble in DMSO.	<a href="#">[1]</a> <a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a> <a href="#">[4]</a>

## Hazard Identification and Toxicology

While official classifications under GHS (Globally Harmonized System) may vary or be absent, the primary hazards are related to potential irritation.[\[2\]](#) The toxicological properties of this substance have not been fully investigated.[\[1\]](#)

Hazard	Description	Citations
Acute Oral Toxicity	Harmful if swallowed in some classifications. May cause irritation of the digestive tract.	<a href="#">[1]</a> <a href="#">[5]</a>
Skin Contact	May cause skin irritation.	<a href="#">[1]</a> <a href="#">[5]</a>
Eye Contact	May cause eye irritation.	<a href="#">[1]</a>
Inhalation	May cause respiratory tract irritation.	<a href="#">[1]</a>
Chronic Effects	No data available. Not known to aggravate medical conditions with repeated exposure.	<a href="#">[7]</a>
Carcinogenic/Mutagenic Effects	No data available.	<a href="#">[7]</a>

#### Quantitative Toxicity Data:

Metric	Value
LD50/LC50	No data available

## Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the integrity of the compound.

## Engineering Controls

Use with adequate ventilation.[\[1\]](#) Process enclosures or local exhaust ventilation should be used to keep airborne levels below recommended exposure limits, especially if operations generate dust.[\[7\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

Protection Type	Specification	Citations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (compliant with OSHA 29 CFR 1910.133 or EN 166).	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.	<a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	A dust mask or a respirator program compliant with OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149 may be required if dust is generated.	<a href="#">[1]</a> <a href="#">[7]</a>

## Hygiene and Handling Practices

- Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.[\[1\]](#)  
[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Avoid dust formation.[\[2\]](#)
- Keep away from heat and sources of ignition.[\[7\]](#)

## Storage Conditions

- Store in a tightly closed container.[\[1\]](#)

- Keep in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#)[\[7\]](#)
- Recommended storage temperature is 2-8°C (refrigerator).[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are crucial in the event of an accidental exposure.

Exposure Route	First-Aid Protocol	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical aid.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical aid if irritation develops.	<a href="#">[1]</a> <a href="#">[8]</a>
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical aid.	<a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek medical aid.	<a href="#">[1]</a> <a href="#">[2]</a>

## Fire and Spill Management

### Firefighting Measures

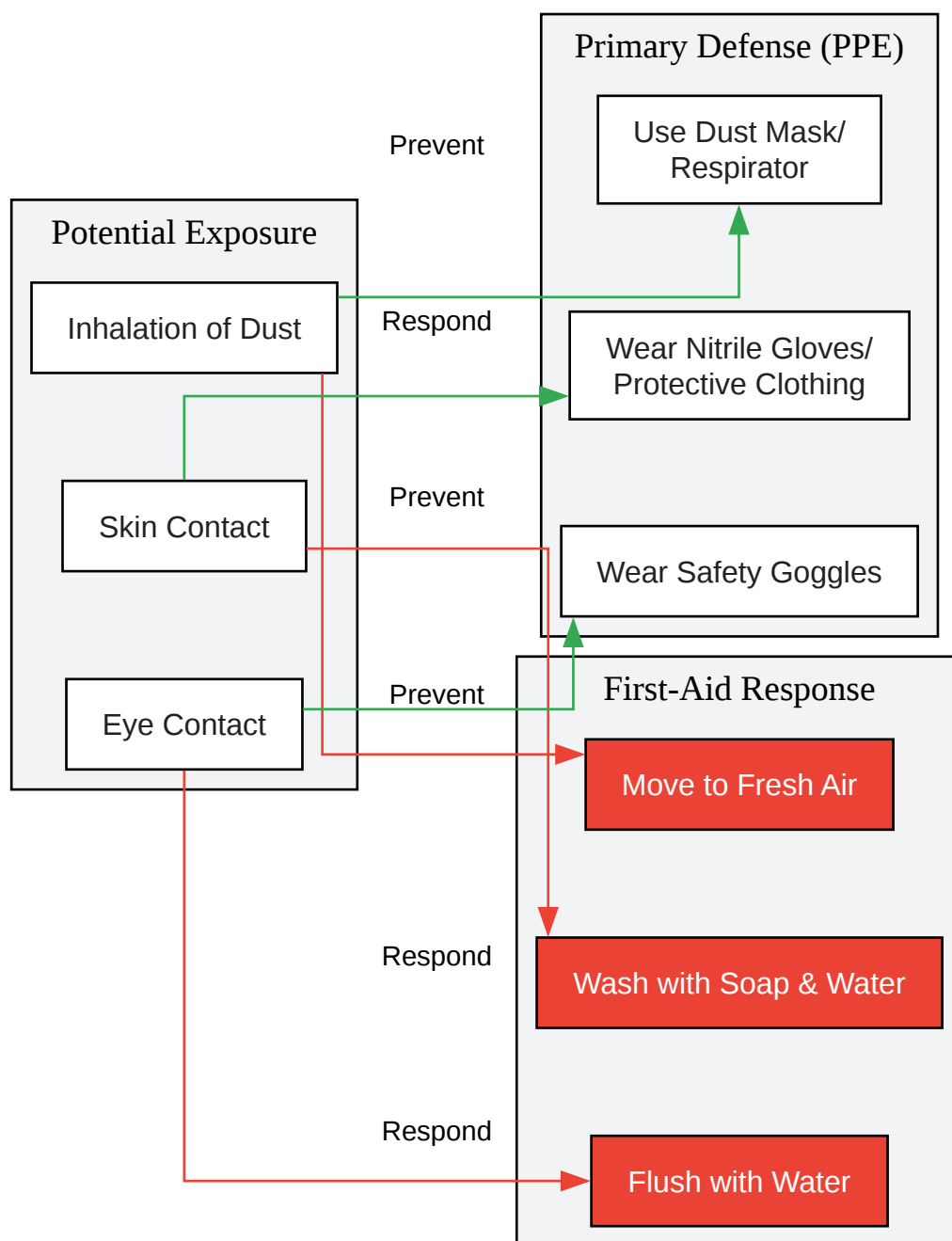
- Flammability: Not expected to be a significant fire hazard. No flash point data is available.[9]
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2][9]
- Hazardous Decomposition Products: During a fire, irritating and toxic gases may be generated, including oxides of carbon (CO, CO<sub>2</sub>) and nitrogen (NO<sub>x</sub>).[1][7][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][9]

### Accidental Release Measures (Spill Cleanup)

- Personal Precautions: Ensure adequate ventilation. Avoid breathing dust. Wear the appropriate personal protective equipment as outlined in Section 3.2.[2]
- Cleanup Procedure: For small spills, sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dust.[1][2][7] Do not let the product enter drains.[2]
- Disposal: Dispose of waste in accordance with federal, state, and local environmental control regulations.[7]

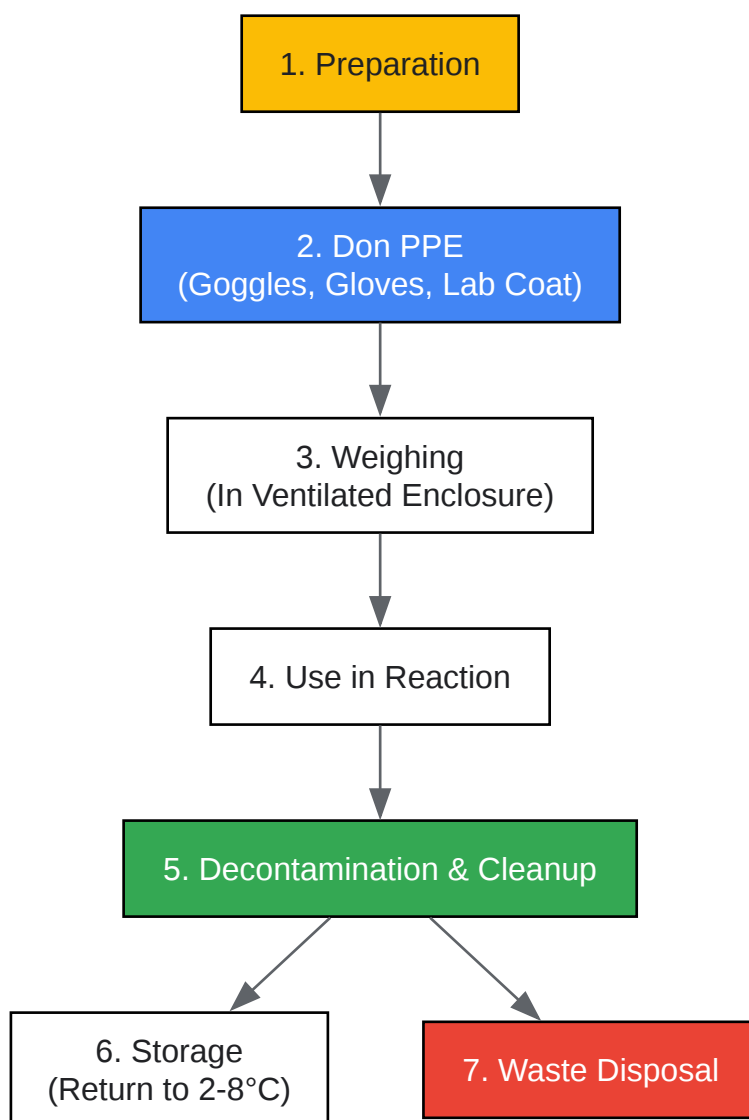
## Visual Workflow Guides

The following diagrams illustrate key safety and handling workflows for **Fmoc-Arg-OH**.



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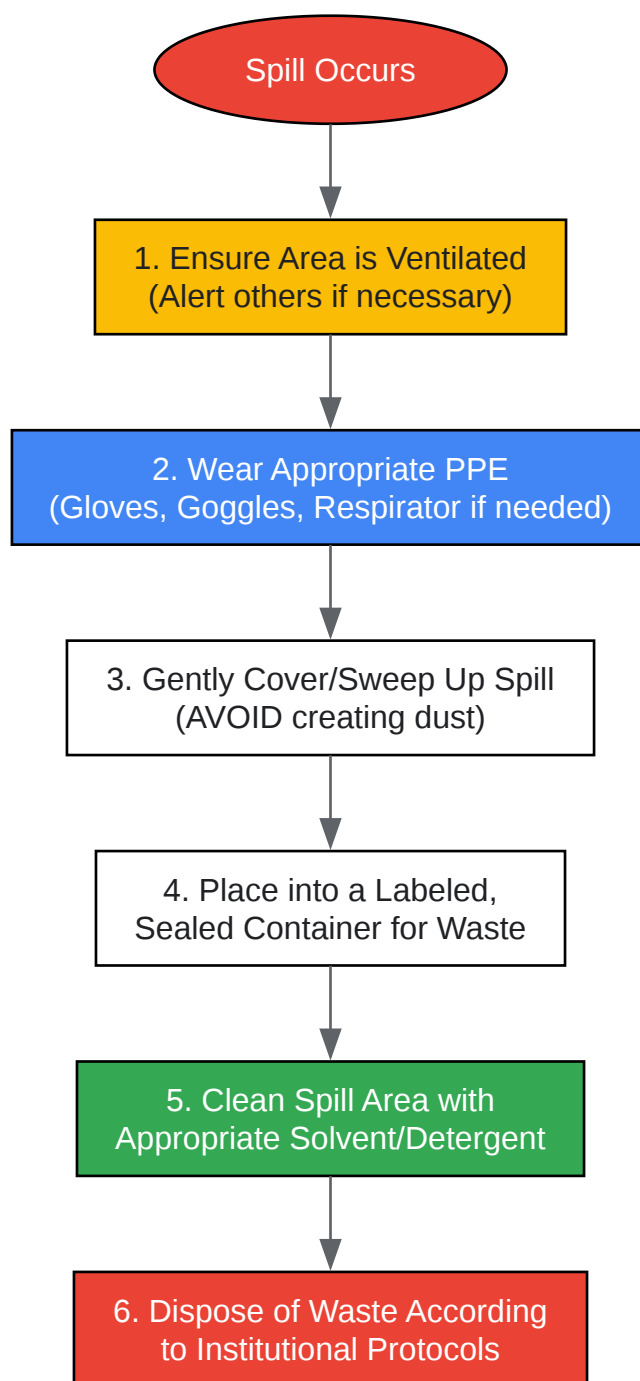
Caption: Hazard, PPE, and First-Aid Response Workflow.



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Caption: Standard Laboratory Workflow for Handling **Fmoc-Arg-OH**.





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Caption: Workflow for Small-Scale Spill Cleanup.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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